

Navigating the Safe Handling of 5-Chloro-2-ethynylpyridine: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-2-ethynylpyridine

Cat. No.: B566242

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For researchers, scientists, and professionals in drug development, the meticulous and safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **5-Chloro-2-ethynylpyridine**, a compound instrumental in various organic synthesis processes. Adherence to these protocols is critical for ensuring laboratory safety and maintaining the integrity of research.

Physicochemical and Hazard Data

Below is a summary of the available quantitative data for **5-Chloro-2-ethynylpyridine**. It is important to note that some of this data is predicted and should be used as a guideline in conjunction with empirical observations and established laboratory safety practices.

Property	Value	Source
CAS Number	1196153-33-9	[1]
Molecular Formula	C7H4ClN	[1]
Molecular Weight	137.57 g/mol	[1]
Physical Form	Solid	[1]
Boiling Point	193.1 ± 25.0 °C (Predicted)	[1]
Density	1.23 ± 0.1 g/cm ³ (Predicted)	[1]
Appearance	Light brown to brown solid	[1]

Hazard Summary: **5-Chloro-2-ethynylpyridine** is classified as a substance that causes serious eye irritation and may cause respiratory irritation.

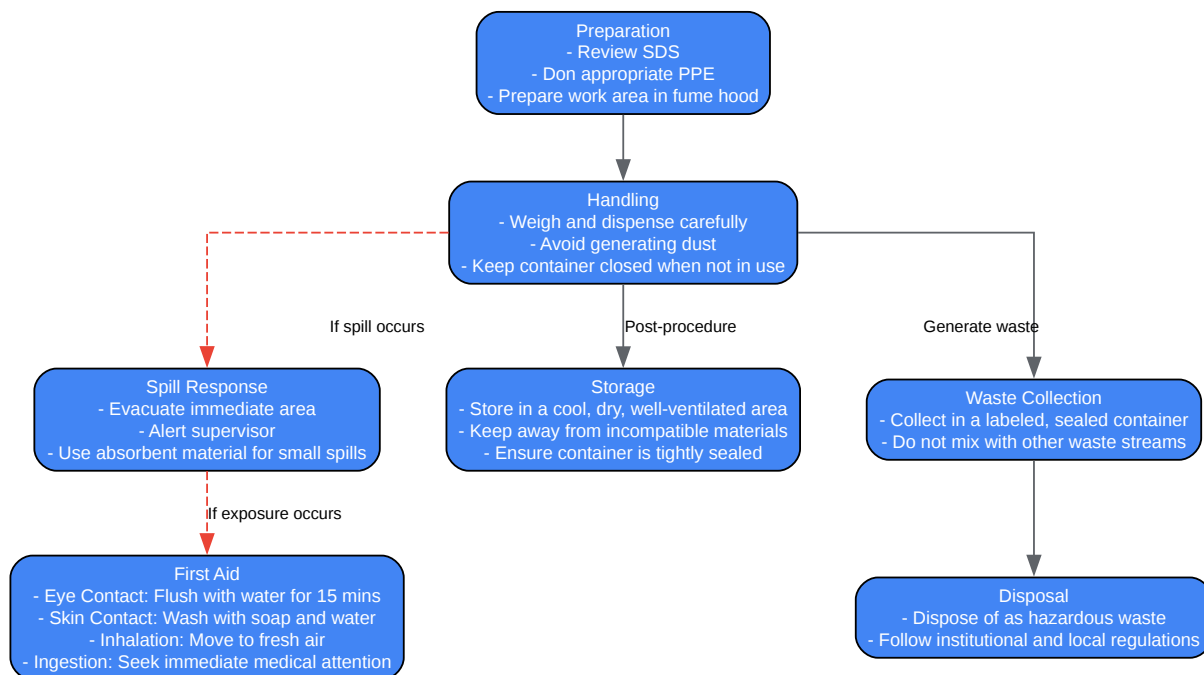
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **5-Chloro-2-ethynylpyridine**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use.
Eyes/Face	Safety goggles and face shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles to protect against splashes.
Body	Laboratory coat	A flame-resistant lab coat, fully buttoned, is required to protect against incidental contact.
Respiratory	NIOSH-approved respirator	To be used in a well-ventilated area or a chemical fume hood. If dusts are generated, a particulate respirator is necessary.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial to mitigate risks. The following workflow provides a step-by-step guide from preparation to final disposal.



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Safe Handling Workflow for 5-Chloro-2-ethynylpyridine.

Experimental Protocols: Step-by-Step Guidance

1. Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before commencing any work.
- Ensure a certified chemical fume hood is in proper working order.
- Don all required Personal Protective Equipment (PPE) as detailed in the table above.
- Assemble all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.

2. Handling and Operation:

- When weighing the solid, do so in a manner that avoids the generation of dust. A weighing boat or enclosed balance is recommended.
- Keep the container of **5-Chloro-2-ethynylpyridine** tightly sealed when not in use to prevent the release of dust or vapors.
- All manipulations of the compound should be carried out within the chemical fume hood.

3. Spill and Emergency Procedures:

- Small Spills: In the event of a small spill within the fume hood, use an inert absorbent material to clean the area. Place the contaminated material into a sealed, labeled hazardous waste container.
- Large Spills: For larger spills, evacuate the immediate area and alert your supervisor and the institutional safety office.
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
 - Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

4. Storage Plan:

- Store **5-Chloro-2-ethynylpyridine** in a cool, dry, and well-ventilated area.
- The storage container must be tightly sealed and clearly labeled.

- Store away from incompatible materials such as strong oxidizing agents.

5. Disposal Plan:

- All waste containing **5-Chloro-2-ethynylpyridine**, including contaminated lab supplies, must be treated as hazardous waste.
- Collect waste in a designated, sealed, and clearly labeled container.
- Disposal must be conducted in accordance with all local, state, and federal regulations. Consult your institution's environmental health and safety department for specific guidance.

Occupational Exposure Limits (OELs):

- No specific Occupational Exposure Limits (OELs) have been established for **5-Chloro-2-ethynylpyridine**. In the absence of specific limits, it is crucial to handle this compound with the utmost care, always utilizing engineering controls like a chemical fume hood and appropriate PPE to minimize any potential for exposure.

By adhering to these detailed safety and logistical protocols, researchers can confidently and safely handle **5-Chloro-2-ethynylpyridine**, fostering a secure and productive laboratory environment.

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References

- 1. 5-chloro-2-ethynylpyridine CAS#: 1196153-33-9 [m.chemicalbook.com]
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